

Personal protective equipment for handling (S)-1-Chloro-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-Chloro-2-propanol

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Essential Safety and Handling Guide for (S)-1-Chloro-2-propanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling and disposal of **(S)-1-Chloro-2-propanol**, a key chiral building block in pharmaceutical and chemical synthesis. Adherence to these procedures is critical to ensure laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **(S)-1-Chloro-2-propanol**, a thorough risk assessment should be conducted to ensure the appropriate level of personal protective equipment is utilized. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Reasoning
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn in conjunction with goggles when there is a significant risk of splashing.	Protects against eye irritation and serious eye damage from splashes or vapors.[1][2]
Skin Protection	Chemically resistant gloves (e.g., Butyl rubber, Viton®). A flame-resistant lab coat is required.[2][3] Protective clothing to prevent skin contact.	Prevents skin irritation and potential systemic effects from absorption through the skin.[1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[1]	Protects against inhalation of harmful vapors, which can cause respiratory irritation.[1]

Quantitative Data Summary

The following table outlines key quantitative data for **(S)-1-Chloro-2-propanol** for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₃ H ₇ ClO	PubChem
Molecular Weight	94.54 g/mol	PubChem
Appearance	Colorless liquid	Chemos GmbH & Co.KG
Boiling Point	126-127 °C (259-261 °F)	Fisher Scientific
Melting Point	< -20 °C	Not specified
Flash Point	52 °C (125.6 °F)	Fisher Scientific
Density	1.111 g/mL at 25 °C	Fisher Scientific
Solubility	Soluble in water	Fisher Scientific

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability of **(S)-1-Chloro-2-propanol** and prevent hazardous situations.

Handling:

- Ventilation: Always handle **(S)-1-Chloro-2-propanol** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition as it is a flammable liquid.[\[4\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[4\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[5\]](#)

Storage:

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)

- Incompatibilities: Keep away from strong oxidizing agents, acids, and bases.
- Temperature: Store at refrigerated temperatures (2-8°C) to ensure stability.

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed.

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth. Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material into a sealed, labeled container for disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.

Disposal:

- **(S)-1-Chloro-2-propanol** and any contaminated materials must be disposed of as hazardous waste.
- All waste disposal must be in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols

(S)-1-Chloro-2-propanol is a valuable intermediate in various organic syntheses. Below are example experimental protocols.

Protocol 1: Synthesis of a Chiral Amino Alcohol

This protocol outlines the general steps for the synthesis of a chiral amino alcohol from **(S)-1-chloro-2-propanol** via an epoxide intermediate.

- Epoxidation of **(S)-1-Chloro-2-propanol**:
 - In a round-bottom flask, dissolve **(S)-1-chloro-2-propanol** in a suitable solvent such as methanol.
 - Cool the solution in an ice bath.
 - Slowly add a solution of a strong base, such as sodium hydroxide, to the cooled solution with stirring.
 - Allow the reaction to proceed to completion, monitoring by thin-layer chromatography (TLC).
 - Upon completion, perform a work-up to isolate the crude (S)-propylene oxide.
- Ring-Opening of (S)-Propylene Oxide with an Amine:
 - In a separate reaction vessel, dissolve the desired amine in a suitable solvent.
 - Add the crude (S)-propylene oxide to the amine solution.
 - The reaction may be heated to facilitate the ring-opening.
 - Monitor the reaction by TLC until the starting material is consumed.
 - After completion, perform an appropriate work-up and purification (e.g., distillation or chromatography) to isolate the desired chiral amino alcohol.

Protocol 2: Example Step in the Synthesis of Linezolid

Linezolid is an important antibiotic, and **(S)-1-chloro-2-propanol** derivatives can be key intermediates. The following is a representative step from a published synthesis.

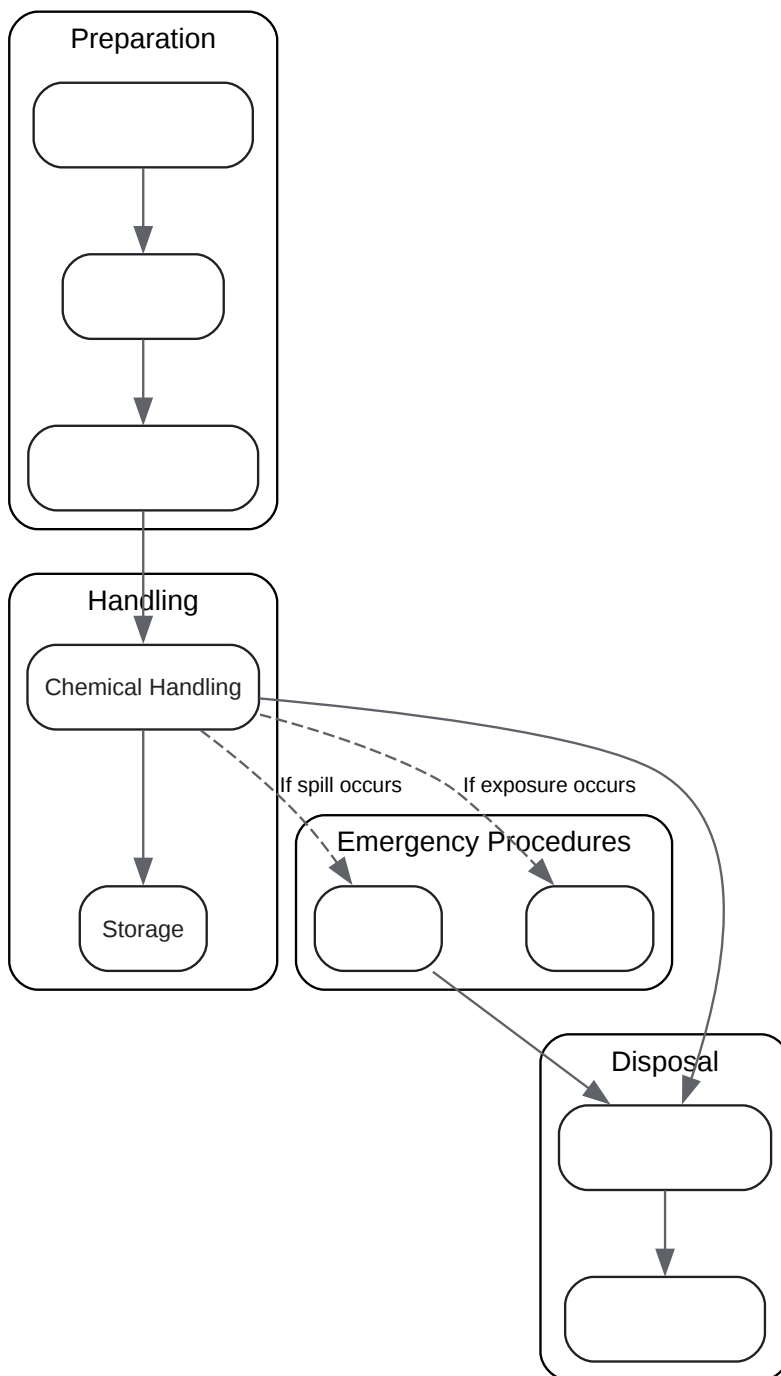
- Reaction Setup:

- Under a nitrogen atmosphere, add N-carbobenzoxy-3-fluoro-4-morpholinyl aniline and lithium tert-butoxide to a suitable solvent like tetrahydrofuran (THF) in a reaction flask.[6]
- Stir the mixture at room temperature for approximately 2 hours.[6]
- Addition of the Electrophile:
 - Add a derivative of **(S)-1-chloro-2-propanol**, such as (S)-1-chloro-3-(dibenzylamino)propan-2-ol, to the reaction mixture.[6]
- Reaction and Work-up:
 - Heat the reaction mixture to 60°C and stir for 8 hours.[6]
 - After cooling, quench the reaction with a saturated ammonium chloride solution and extract the product with ethyl acetate.[6]
 - Wash the organic layer with water, dry over anhydrous magnesium sulfate, filter, and evaporate the solvent to obtain the crude product.[6]
 - Purify the product as necessary.

Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(S)-1-Chloro-2-propanol**.

Safe Handling Workflow for (S)-1-Chloro-2-propanol

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